

An In-depth Technical Guide to the Physical Properties of 2-Butoxynaphthalene

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Compound of Interest

Compound Name: 2-Butoxynaphthalene

Cat. No.: B1668118

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Butoxynaphthalene**, a significant compound in the fragrance, pharmaceutical, and materials science industries. This document outlines its melting and boiling points, supported by detailed experimental protocols for their determination.

Core Physical Properties of 2-Butoxynaphthalene

2-Butoxynaphthalene, also known by synonyms such as Butyl β -naphthyl ether and Fragarol, is a white to off-white solid at room temperature with a characteristic sweet, fruity, and floral aroma. Its physical properties are crucial for its application and synthesis.

Quantitative Data Summary

The melting and boiling points of **2-Butoxynaphthalene** have been determined and reported across various sources. A summary of these values is presented below for clear comparison.

Physical Property	Value	Conditions
Melting Point	31.5-32 °C[1]	Not Specified
35-36 °C[2][3][4]	Not Specified	
Boiling Point	147-150 °C[1][2][3][4]	at 4 Torr
314-316 °C[5]	at 760 mmHg	
315.3 ± 11.0 °C[2]	at 760 mmHg	

Experimental Protocols

The following sections detail the standard methodologies for the determination of the melting and boiling points of an organic compound such as **2-Butoxynaphthalene**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range. The following protocol describes the capillary method, a common and accurate technique.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **2-Butoxynaphthalene** is finely powdered using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the closed end,

aiming for a sample height of 2-3 mm.

- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned to ensure its bulb is level with the sample.
- **Heating:** The sample is heated rapidly to a temperature approximately 10-15 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For pure compounds, this range is typically narrow (0.5-1 °C).

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. The following protocol outlines the micro boiling point determination using a Thiele tube.

Apparatus:

- Thiele tube
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating oil (e.g., mineral oil)
- Heat source (e.g., Bunsen burner)

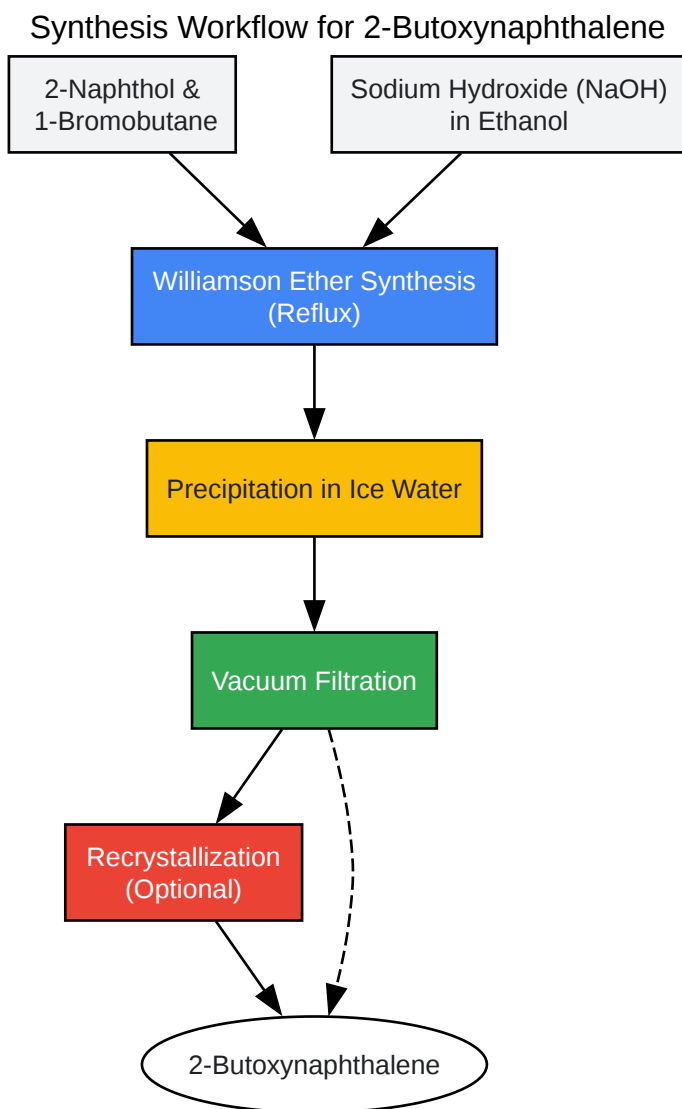
Procedure:

- **Sample Preparation:** A small amount (a few drops) of liquid **2-Butoxynaphthalene** is placed into the small test tube.

- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.
- **Apparatus Assembly:** The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in the heating oil within the Thiele tube. The oil level should be above the sample level but below the opening of the test tube.
- **Heating:** The side arm of the Thiele tube is heated gently and slowly.
- **Observation and Recording:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a continuous and rapid stream of bubbles is observed. The heat source is then removed. The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.

Workflow and Process Visualization

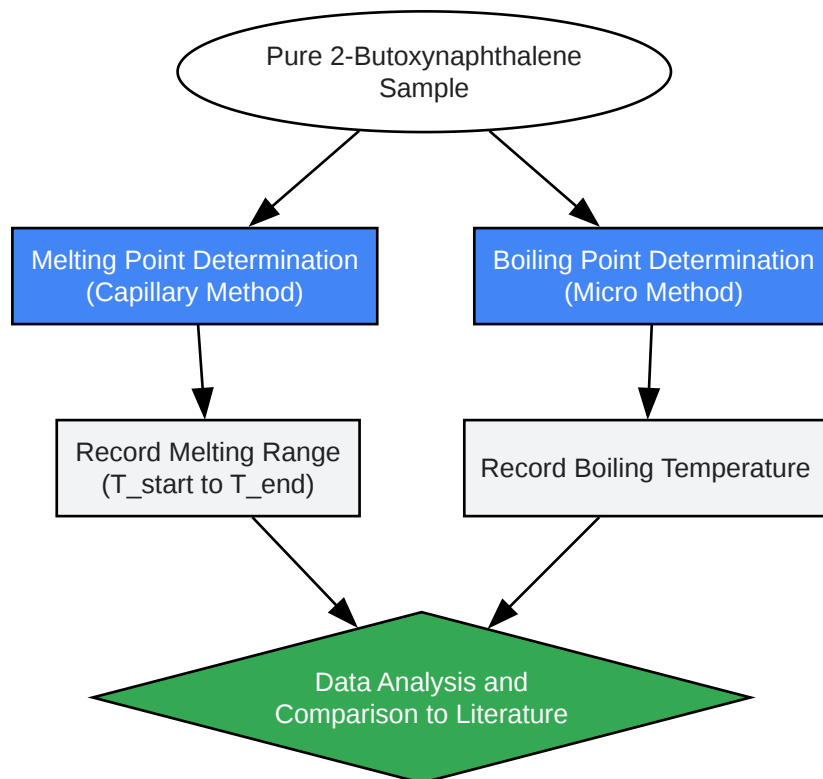
The following diagrams illustrate the logical workflow for the synthesis and physical property determination of **2-Butoxynaphthalene**.



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Synthesis Workflow of **2-Butoxynaphthalene**

Experimental Workflow for Physical Property Determination



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Physical Property Determination Workflow

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